

Technical Guide: 1-Isopropylazetidin-3-amine - Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: **1-Isopropylazetidin-3-amine**

Cat. No.: **B15072844**

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Disclaimer: This document provides a summary of available safety and handling information for **1-Isopropylazetidin-3-amine** and its dihydrochloride salt. A thorough literature search revealed a significant lack of specific toxicological data for this compound. The information presented herein is based on general principles of chemical safety, and data extrapolated from structurally related compounds. This guide is intended for use by trained professionals in a research and development setting and should not be considered a complete substitute for a comprehensive safety data sheet (SDS).

Introduction

1-Isopropylazetidin-3-amine is a substituted azetidine, a class of nitrogen-containing heterocyclic compounds. Azetidine derivatives are of interest in medicinal chemistry and drug development due to their unique structural properties.^[1] The presence of the strained four-membered azetidine ring can impart novel pharmacological activities. However, this structural feature may also contribute to specific chemical reactivity and potential toxicity. This guide aims to provide the most current and comprehensive overview of the safety, toxicity, and handling of **1-Isopropylazetidin-3-amine** for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

No specific hazard classification for **1-Isopropylazetidin-3-amine** or its dihydrochloride salt is available from harmonized regulatory bodies. However, based on the structure and data from related compounds, the following potential hazards should be considered.

Extrapolated Hazard Assessment from Structurally Related Compounds

Due to the absence of specific data for **1-Isopropylazetidin-3-amine**, information from the structurally similar (R)- and (S)-piperidin-3-amine dihydrochloride is presented as a potential indicator of hazards. It is crucial to note that these are different compounds, and their toxicological profiles may not be identical.

Table 1: GHS Hazard Statements for Structurally Related Piperidine-3-amine Dihydrochlorides

Hazard Class	GHS Hazard Statement Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed.
Skin Corrosion/Irritation	H315	Causes skin irritation.
Serious Eye Damage/Eye Irritation	H318 / H319	Causes serious eye damage / Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure	H335	May cause respiratory irritation.

Source: PubChem CID 16211333, ECHA C&L Inventory

Toxicological Information

A comprehensive search of toxicological databases and scientific literature yielded no specific studies on the toxicity of **1-Isopropylazetidin-3-amine**. The following sections discuss general toxicological considerations for azetidine-containing compounds.

General Toxicology of Azetidines

The strained four-membered ring of azetidine can be susceptible to ring-opening reactions under certain physiological conditions, which could lead to interactions with biological macromolecules. The toxicological profile of a specific azetidine derivative is highly dependent on its substitution pattern.

Lack of Experimental Data

No quantitative toxicological data (e.g., LD50, LC50, NOAEL) for **1-Isopropylazetidin-3-amine** was found in the public domain. Furthermore, no information regarding its mechanism of toxicity, including any associated signaling pathways, is available.

Handling and Storage

Given the potential for skin and eye irritation, as well as respiratory effects, stringent safety protocols should be implemented when handling **1-Isopropylazetidin-3-amine**.

Personal Protective Equipment (PPE)

Table 2: Recommended Personal Protective Equipment

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation. If inhalation risk is high, use a NIOSH-approved respirator.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust, fumes, gas, mist, vapors, or spray.
- Use only in a chemical fume hood.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

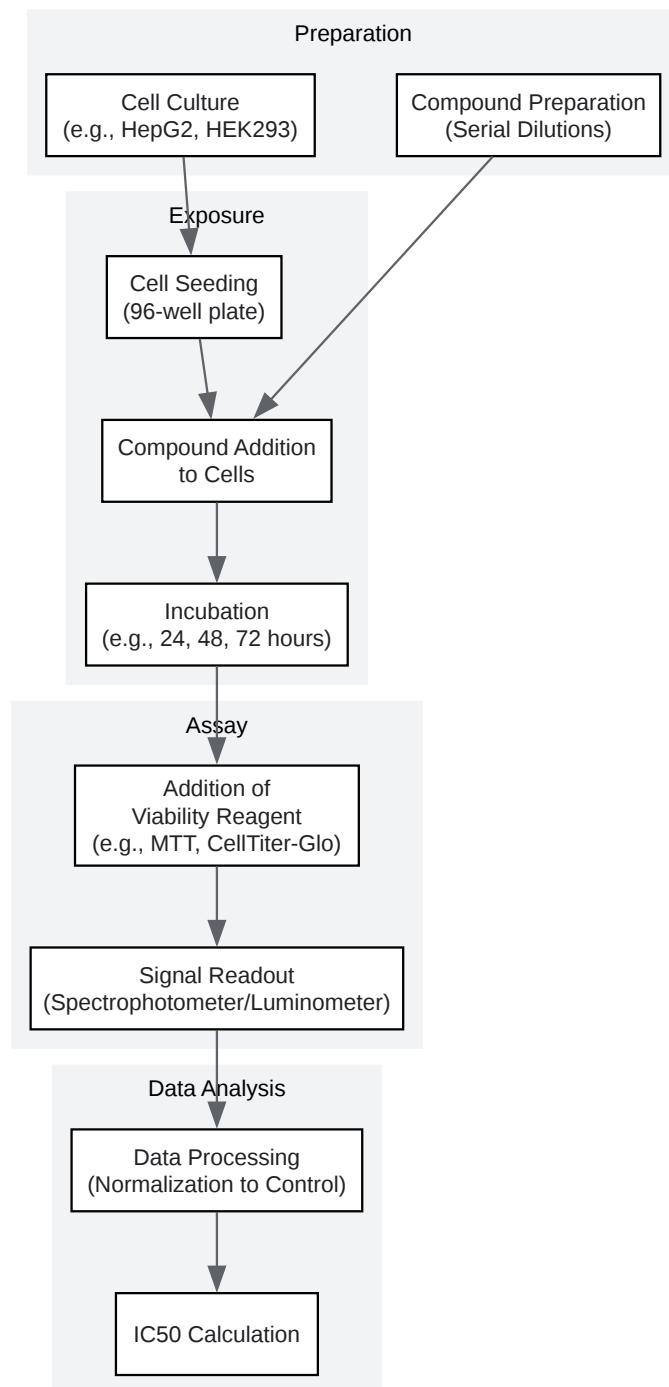
Storage Conditions

- Store in a tightly closed container.
- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and acids.

Experimental Protocols and Workflows

Due to the lack of specific toxicological studies for **1-Isopropylazetidin-3-amine**, detailed experimental protocols cannot be provided. However, a generalized workflow for in-vitro cytotoxicity assessment is presented below as an example of a foundational toxicological experiment.

Generalized In-Vitro Cytotoxicity Workflow

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Caption: Generalized workflow for in-vitro cytotoxicity assessment.

Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	Action
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

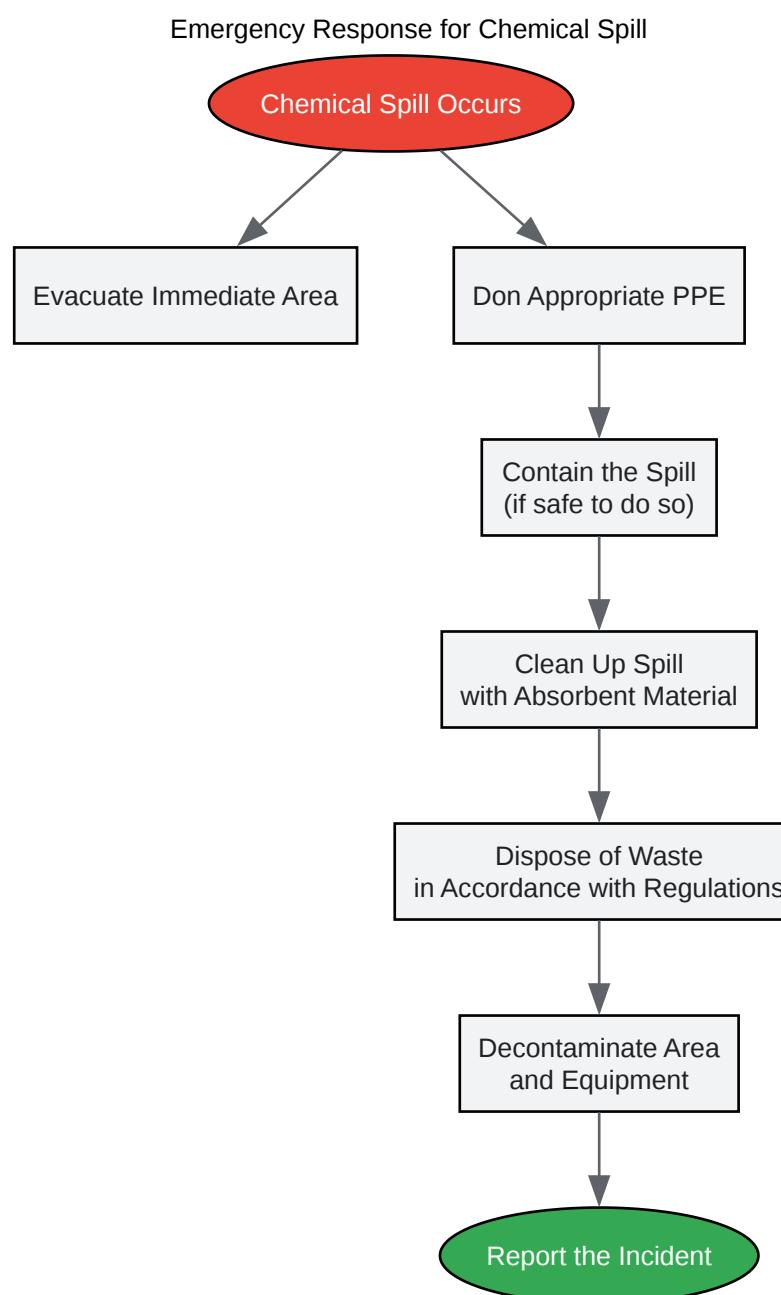
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: May emit toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Evacuate personnel to safe areas.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Absorb with an inert material and place in a suitable container for disposal.



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Caption: Generalized emergency response workflow for a chemical spill.

Conclusion

There is a critical lack of specific safety and toxicological data for **1-Isopropylazetidin-3-amine** in publicly available literature. Therefore, a cautious approach, assuming the compound is hazardous, is warranted. All handling should be performed by trained personnel in a controlled laboratory setting, utilizing appropriate personal protective equipment. The information provided in this guide, particularly the hazard data extrapolated from structurally related compounds, should be used to inform, but not replace, a thorough risk assessment prior to any handling or use of this substance.

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References

- 1. chembk.com [chembk.com]
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